

Di-n-decyl Sulphone: A Technical Review

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Compound of Interest

Compound Name: DI-N-DECYL SULPHONE

Cat. No.: B1645674

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Abstract

Di-n-decyl sulphone (CAS No. 111530-37-1) is a chemical compound characterized by a sulfonyl functional group flanked by two n-decyl chains.^[1] This symmetrical dialkyl sulphone possesses properties that lend it to applications in diverse fields, including as a surfactant, a pesticide additive, and a component in polymer formulations.^[1] Its long alkyl chains impart significant hydrophobicity, while the polar sulphone group provides some degree of hydrophilic character, defining its surface-active properties. Despite its commercial availability and varied applications, in-depth public-domain scientific literature detailing its synthesis, comprehensive physicochemical properties, and toxicological profile is notably sparse. This technical guide consolidates the available information on **di-n-decyl sulphone** and provides context based on the known chemistry and toxicology of related long-chain alkyl sulphones.

Chemical and Physical Properties

Quantitative data for **di-n-decyl sulphone** is primarily available from chemical supplier databases. A summary of these properties is presented in Table 1.

Table 1: Physicochemical Properties of **Di-n-decyl Sulphone**

Property	Value	Reference(s)
CAS Number	111530-37-1	[1][2]
Molecular Formula	C ₂₀ H ₄₂ O ₂ S	[1][2]
Molecular Weight	346.61 g/mol	[1]
Boiling Point	445.9 °C at 760 mmHg	[1][3]
Density	0.912 g/cm ³	[1][3]
Flash Point	230.3 °C	[1][3]
Vapor Pressure	1.0E-07 mmHg at 25°C	[3]
Refractive Index	1.457	[3]
Polar Surface Area (PSA)	42.5 Å ²	[2]
Predicted XLogP3	8.6	[2]

Note: Much of the available data is predicted and has not been experimentally verified in peer-reviewed literature.

Synthesis and Manufacturing

While a specific, detailed experimental protocol for the synthesis of **di-n-decyl sulphone** is not readily available in the reviewed literature, the most common and straightforward method for preparing dialkyl sulphones is through the oxidation of the corresponding dialkyl sulfide.[4][5]

General Experimental Protocol: Oxidation of Di-n-decyl Sulfide

This protocol is a generalized procedure based on common methods for the oxidation of sulfides to sulphones.

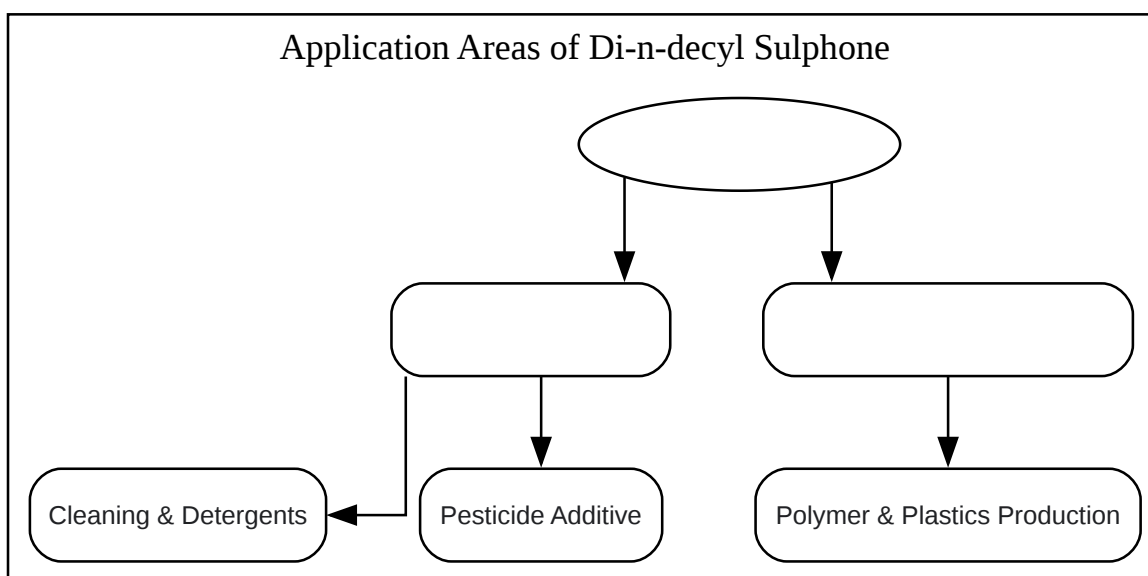
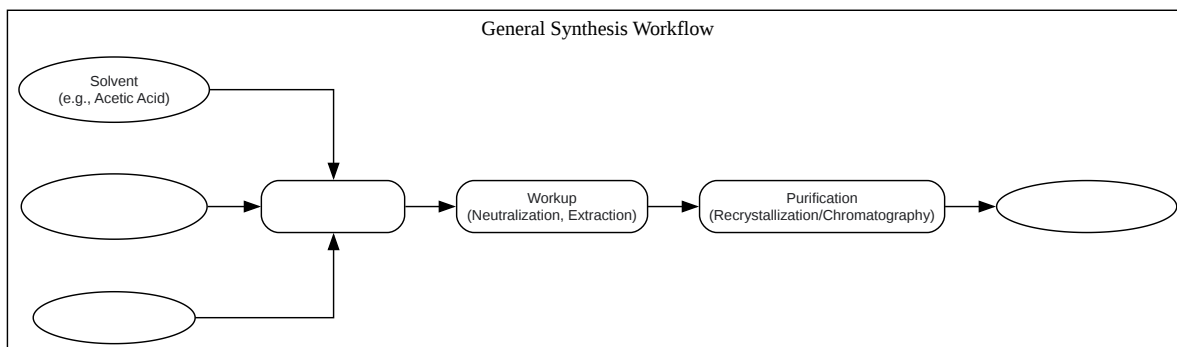
Materials:

- Di-n-decyl sulfide

- Oxidizing agent (e.g., hydrogen peroxide, peroxy acids like m-CPBA)
- Solvent (e.g., glacial acetic acid, dichloromethane)
- (Optional) Catalyst (e.g., sodium tungstate)[6]
- Sodium bicarbonate or other suitable base for neutralization
- Anhydrous magnesium or sodium sulfate for drying
- Organic solvent for extraction (e.g., dichloromethane, ethyl acetate)

Procedure:

- **Dissolution:** Dissolve di-n-decyl sulfide in a suitable organic solvent.
- **Oxidation:** Add the oxidizing agent to the solution. The reaction may be exothermic and require cooling. The stoichiometry of the oxidant will determine the final product; a molar excess is typically required for the complete conversion to the sulphone.
- **Reaction Monitoring:** Monitor the progress of the reaction by a suitable technique, such as thin-layer chromatography (TLC) or gas chromatography (GC), to ensure the complete consumption of the starting sulfide and any intermediate sulfoxide.
- **Quenching and Neutralization:** Once the reaction is complete, quench any remaining oxidant and neutralize the solution with a basic aqueous solution (e.g., sodium bicarbonate).
- **Extraction:** Extract the product into an organic solvent.
- **Drying and Evaporation:** Dry the organic layer over an anhydrous drying agent, filter, and remove the solvent under reduced pressure.
- **Purification:** Purify the crude product by a suitable method, such as recrystallization or column chromatography, to yield pure **di-n-decyl sulphone**.



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- To cite this document: BenchChem. [Di-n-decyl Sulphone: A Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1645674#di-n-decyl-sulphone-literature-review]

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